

# 3-Fluorophenylacetylene molecular weight and formula

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## Compound of Interest

Compound Name: 3-Fluorophenylacetylene

Cat. No.: B1297516

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## Technical Data Sheet: 3-Fluorophenylacetylene

Synonyms: 1-Ethynyl-3-fluorobenzene, (3-fluorophenyl)acetylene

This document provides core technical data for **3-Fluorophenylacetylene**, a fluorinated aromatic hydrocarbon used as an intermediate in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and materials science.<sup>[1]</sup> The presence of the fluorine atom at the meta position of the phenyl ring and the reactivity of the terminal alkyne group make it a versatile building block in various chemical transformations, including coupling reactions.<sup>[1]</sup>

## Chemical Properties

The fundamental molecular properties of **3-Fluorophenylacetylene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	120.12 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	2561-17-3	<a href="#">[2]</a> <a href="#">[7]</a>

## Molecular Structure

The structural arrangement of **3-Fluorophenylacetylene** consists of a benzene ring substituted with a fluorine atom and an ethynyl group at positions 1 and 3, respectively. The diagram below illustrates the atomic connectivity.

Figure 1: Connectivity diagram of **3-Fluorophenylacetylene**.

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## References

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